

# Natural Sources of Trimyristin

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## Compound Focus: Trimyristin

CAS No.: 555-45-3

Cat. No.: S545909

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The table below summarizes the primary natural sources of **trimyristin** and its relative abundance where available.

Source	Type / Part	Abundance (w/w)	Notes
Nutmeg ( <i>Myristica fragrans</i> ) [1] [2]	Seed / Kernel	20 - 25% of dry mass [1]	Most common source for lab isolation; comprises up to 40% of "nutmeg butter" (fixed oil) [2].
Coconut Oil [3]	Oil	Information missing	Listed as a major natural source [3].
Palm Kernel Oil [3]	Oil	Information missing	Listed as a major natural source [3].
Babassu Oil [3]	Oil	Information missing	Listed as a major natural source [3].

## Protocols for Isolation and Extraction

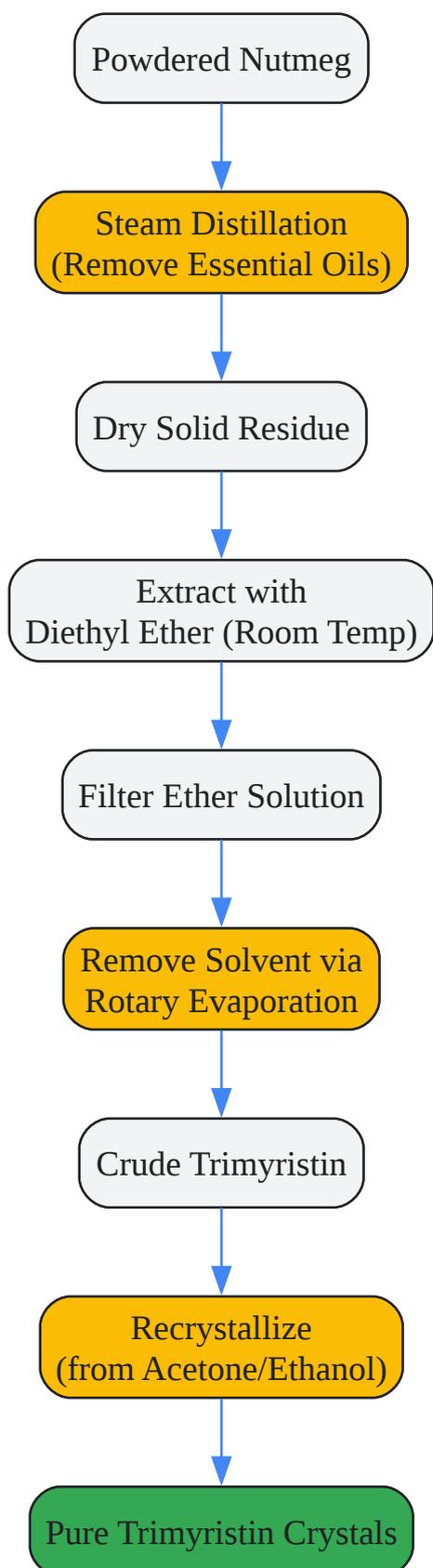
Here are detailed methodologies for extracting **trimyristin**, ranging from classic techniques to more modern, eco-friendly approaches.

## Classic Ether Extraction from Nutmeg

This is a standard introductory organic chemistry experiment for isolating **trimyristin** [1].

- **Principle:** Utilizes the high solubility of **trimyristin** in diethyl ether at room temperature, followed by crystallization [1].
- **Procedure:**
  - **Steam Distillation & Drying:** Powdered nutmeg may first undergo steam distillation to remove volatile essential oils. The residual solid is then dried [1].
  - **Extraction:** The dried nutmeg powder is suspended in diethyl ether and stirred at room temperature for a period [1].
  - **Separation:** The ether solution is separated from the solid residue via filtration [1].
  - **Purification:** The ether is removed using rotary evaporation or distillation, yielding crude **trimyristin**. Purification is typically achieved by recrystallization from acetone or hot ethanol [1] [4].

The workflow for this classic method can be visualized as follows:



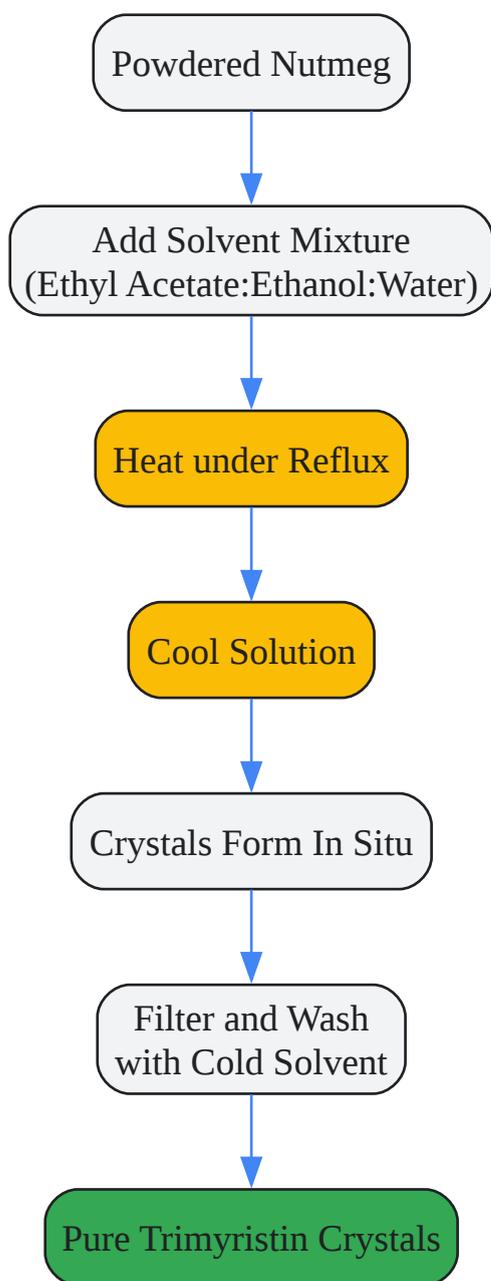
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## Alternative Eco-Friendly Solvent Extraction

This method uses a less hazardous solvent system of ethyl acetate, ethanol, and water [4].

- **Principle:** A ternary solvent system (4.5:4.5:1 v/v) can efficiently extract various compounds; **trimyristin** requires reflux for good recovery [4].
- **Procedure:**
  - **Setup:** Powdered nutmeg is placed in a round-bottom flask with the ethyl acetate/ethanol/water solvent mixture (4.5:4.5:1 v/v) [4].
  - **Reflux:** The mixture is heated under reflux for a designated time [4].
  - **Crystallization:** Upon cooling, crude **trimyristin** crystals form directly from the reaction mixture [4].
  - **Isolation:** The crystals are collected by filtration and washed with a cold portion of the same solvent system. Recrystallization may not be necessary [4].

The workflow for this alternative method is as follows:



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## Key Research & Pharmaceutical Applications

Beyond its role as a laboratory model compound, **trimyristin** shows significant promise in pharmaceutical research, particularly in drug delivery.

Application Area	Function / Role	Research Context & Details
<b>Drug Delivery Systems</b> [5] [6]	Lipid Nanocarrier / Excipient	Used in Solid Lipid Nanoparticles (SLNs) and liposomes to improve drug bioavailability, enable targeted therapy, and provide a stable lipid matrix [5].
<b>Liposome Stabilization</b> [6]	Membrane Stabilizing Component	Hybrid lipids synthesized from myristic acid (derived from trimyristin) significantly increase the rigidity and stabilize the lipid bilayer of liposomes over a wide temperature range [6].
<b>Prodrug &amp; Carrier Synthesis</b> [6]	Source of Myristic Acid	Acts as a starting material for the chemical synthesis of structured acylglycerols designed to carry bioactive molecules like phytosterols, enhancing their delivery [6].
<b>Laboratory Reagent</b> [3] [1]	Model Compound / Substrate	Primarily used in R&D a standard compound for teaching extraction and saponification, and for preparing myristic acid and its salts [3] [1].

## Conclusion

**Trimyristin** serves as a crucial compound bridging natural product chemistry and modern pharmaceutical technology. Its well-documented isolation from nutmeg provides a reliable source for research, while its properties make it a valuable excipient in advanced drug delivery systems.

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